

Essential Safety and Logistics for Handling Ethyl Octanoate-d15

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Compound of Interest

Compound Name: Ethyl octanoate-d15

Cat. No.: B569263

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents like **Ethyl octanoate-d15**. This document provides immediate, essential safety and logistical information, including detailed operational and disposal plans to foster a secure and efficient research environment.

Chemical and Physical Properties

A clear understanding of the properties of **Ethyl octanoate-d15** is the first step toward safe handling.

Property	Value
Molecular Formula	C ₁₀ H ₅ D ₁₅ O ₂ [1]
Molecular Weight	187.36 g/mol [1]
Physical State	Liquid[2]
Appearance	Colorless liquid[2]
Boiling Point	206 - 208 °C (403 - 406 °F)[2]
Melting Point	-47 °C (-53 °F)
Flash Point	75 °C (167 °F)
Density	0.867 g/cm ³
Water Solubility	0.07 g/L

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl octanoate-d15 is classified as a combustible liquid that can cause skin and serious eye irritation. Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Hazard	Required PPE
Skin Contact	Chemical-resistant gloves (nitrile rubber is suitable for intermittent contact), lab coat (fire-resistant recommended).
Eye Contact	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a significant risk of splashing.
Inhalation	Use in a well-ventilated area or under a chemical fume hood. A respirator may be necessary if vapor concentrations are high.
Ingestion	Do not eat, drink, or smoke in laboratory areas.

Experimental Workflow for Handling Ethyl Octanoate-d15

The following diagram outlines the standard operating procedure for the safe handling of **Ethyl octanoate-d15** in a laboratory setting.

Caption: Workflow for Safe Handling of **Ethyl octanoate-d15**.

Procedural Guidance for Safe Operations

Storage:

- Store in a cool, dry, and well-ventilated area away from sources of ignition.
- Keep containers tightly closed when not in use.
- While deuterated compounds are generally stable, they should be protected from light and moisture to prevent degradation. Storing in amber vials or other light-protecting containers is recommended.

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- All handling of **Ethyl octanoate-d15** should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use personal protective equipment as specified in the table above.

First Aid Measures:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.

- After skin contact: Wash off with soap and plenty of water.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

Disposal Plan

Proper disposal of **Ethyl octanoate-d15** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect all waste containing **Ethyl octanoate-d15**, including unused product and contaminated materials (e.g., pipette tips, gloves), in a designated, clearly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. Used and waste solvents should be kept separate.

Disposal Procedure:

- Dispose of the hazardous waste through your institution's certified hazardous waste disposal program.
- Follow all local, state, and federal regulations for the disposal of flammable liquid chemical waste.
- Deuterated compounds are valuable and some suppliers may offer a return program for depleted heavy water. While this is more common for solvents like D₂O, it is worth inquiring about recycling or take-back programs for other deuterated compounds to promote sustainability.

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References

- 1. scbt.com [scbt.com]
- 2. cdn isotopes.com [cdn isotopes.com]
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